

Application Notes: FluoroProbe-G for Imaging Glycan Dynamics

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Compound of Interest

Compound Name: Glycozolidal

CAS No.: 51971-09-6

Cat. No.: B15564342

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Introduction FluoroProbe-G is a novel fluorescent molecular probe designed for the selective detection and imaging of O-GlcNAc-modified proteins in living cells. Its unique molecular structure allows it to specifically bind to O-GlcNAcylated serine or threonine residues, providing a powerful tool for studying the dynamic processes of glycosylation and its role in cellular signaling.

Principle FluoroProbe-G operates on a "turn-on" fluorescence mechanism. In its unbound state in the aqueous cellular environment, the probe is in a conformation that quenches its fluorescence. Upon binding to the target O-GlcNAc moiety, a conformational change occurs, releasing the quenching effect and leading to a significant increase in fluorescence intensity. This allows for a high signal-to-noise ratio, enabling clear visualization of the target molecules.

Applications

- Real-time imaging of O-GlcNAc cycling in response to cellular stimuli (e.g., nutrient flux, stress).

- High-throughput screening for inhibitors or activators of O-GlcNAc transferase (OGT) and O-GlcNAcase (OGA).
- Investigating the role of glycosylation in specific signaling pathways.
- Co-localization studies with other fluorescently-tagged proteins to understand protein-protein interactions modulated by glycosylation.

Quantitative Data Summary

For reproducible and accurate results, the photophysical and spectral properties of FluoroProbe-G are summarized below.

Property	Value	Conditions
Excitation Wavelength (λ_{ex})	488 nm	In PBS, pH 7.4
Emission Wavelength (λ_{em})	525 nm	In PBS, pH 7.4
Molar Extinction Coefficient	55,000 M ⁻¹ cm ⁻¹	In PBS with 0.1% DMSO
Quantum Yield (Φ)	0.05 (unbound) -> 0.75 (bound)	Measured against Fluorescein standard
Recommended Concentration	1-10 μ M	For live-cell imaging
Optimal Incubation Time	30 - 60 minutes	At 37°C, 5% CO ₂
Photostability	High	<10% signal loss after 5 min continuous illumination
Cytotoxicity	Low	>95% cell viability after 24h at 20 μ M

Experimental Protocols

1. Reagent Preparation

- **Probe Stock Solution:** Prepare a 10 mM stock solution of FluoroProbe-G in anhydrous dimethyl sulfoxide (DMSO).

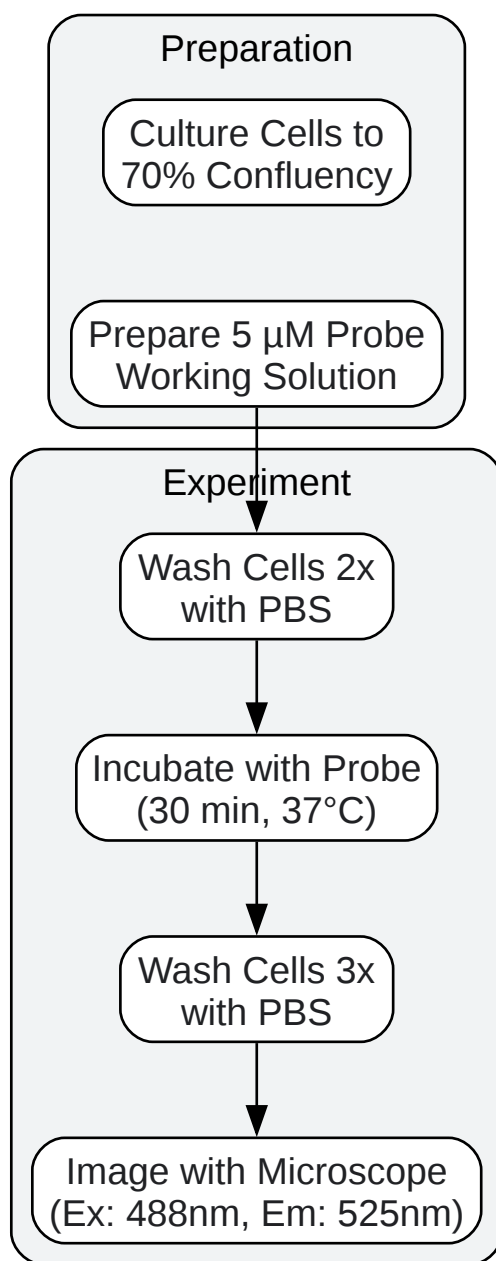
- **Storage:** Store the stock solution at -20°C, protected from light and moisture. When stored correctly, the solution is stable for up to six months.
- **Working Solution:** On the day of the experiment, dilute the stock solution in a serum-free culture medium to the desired final concentration (e.g., 5 µM).

2. Live-Cell Staining and Imaging

- **Cell Culture:** Plate cells (e.g., HeLa, HEK293) on a glass-bottom dish or chamber slide and culture until they reach 60-70% confluency.
- **Washing:** Gently wash the cells twice with pre-warmed Phosphate-Buffered Saline (PBS), pH 7.4.
- **Probe Loading:** Add the FluoroProbe-G working solution to the cells and incubate for 30-60 minutes at 37°C in a 5% CO₂ incubator.
- **Washing:** Remove the loading solution and wash the cells three times with pre-warmed PBS or a complete culture medium to remove any unbound probe.
- **Imaging:** Add fresh, pre-warmed culture medium or imaging buffer to the cells. Image the cells immediately using a fluorescence microscope equipped with standard FITC/GFP filter sets (Excitation: 470/40 nm, Emission: 525/50 nm).

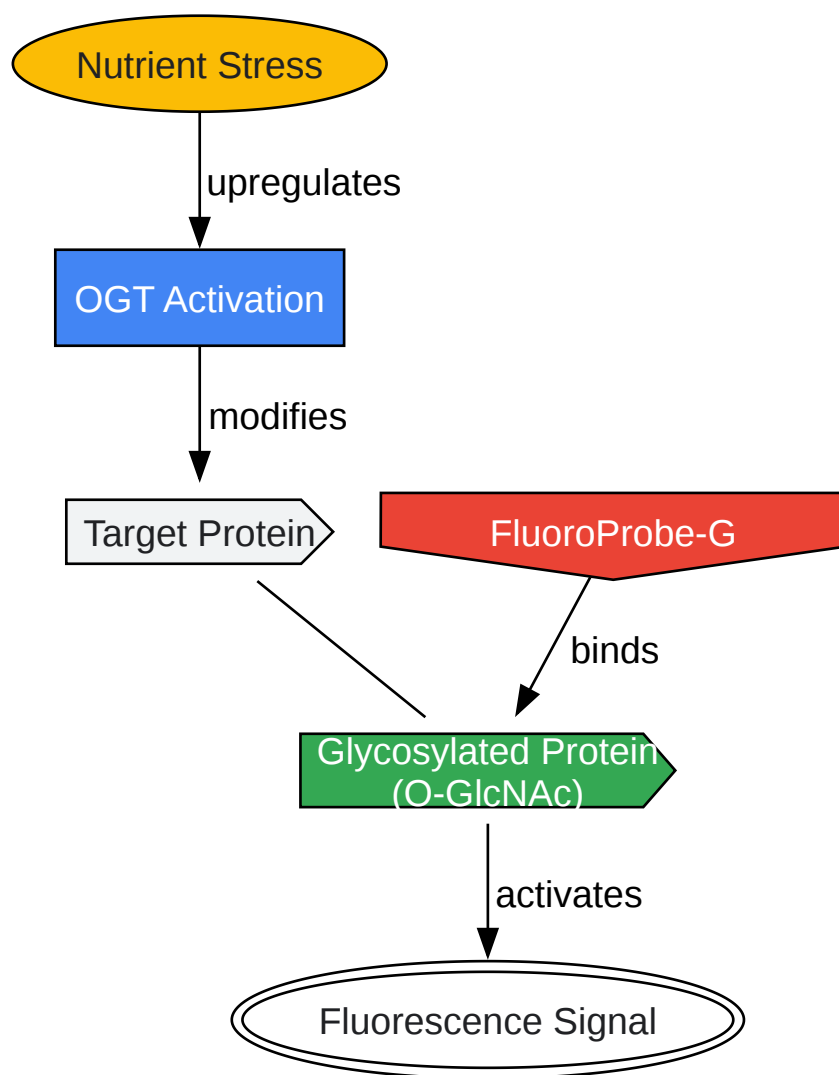
Visualizations

Below are diagrams representing a hypothetical experimental workflow and a simplified signaling pathway that could be investigated using a probe like FluoroProbe-G.



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Caption: Experimental workflow for live-cell imaging with FluoroProbe-G.



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Caption: Hypothetical pathway showing probe activation by a target protein.

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